

S55746 hematological tumor model challenges

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Compound Focus: s55746

CAS No.: 1448525-91-4

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Compound Profile: S55746 (BCL201)

S55746 is a novel, orally bioavailable small molecule that functions as a **selective and potent BCL-2 inhibitor** [1] [2]. It is classified as a BH3-mimetic, designed to occupy the hydrophobic groove of the BCL-2 protein, thereby disrupting its anti-apoptotic function and restoring apoptosis in cancer cells [1]. Its high selectivity for BCL-2 over other pro-survival family members like BCL-XL is a key feature, helping to avoid on-target toxicities such as thrombocytopenia [1] [3].

Key Quantitative Data and Protocols

For easy comparison, the core biochemical and cellular activity data from the literature is summarized in the table below.

Parameter	Value	Details / Assay
BCL-2 Affinity (K _i)	1.3 nM	Fluorescence Polarization (FP) [1] [3]
Selectivity (vs. BCL-XL)	~70 to 400-fold	Ratio from various assays (FP, ITC, SPR) [1]
Cytotoxicity (IC ₅₀)	71.6 nM	RS4;11 cell line (BCL-2 dependent), 72h treatment [1] [3]

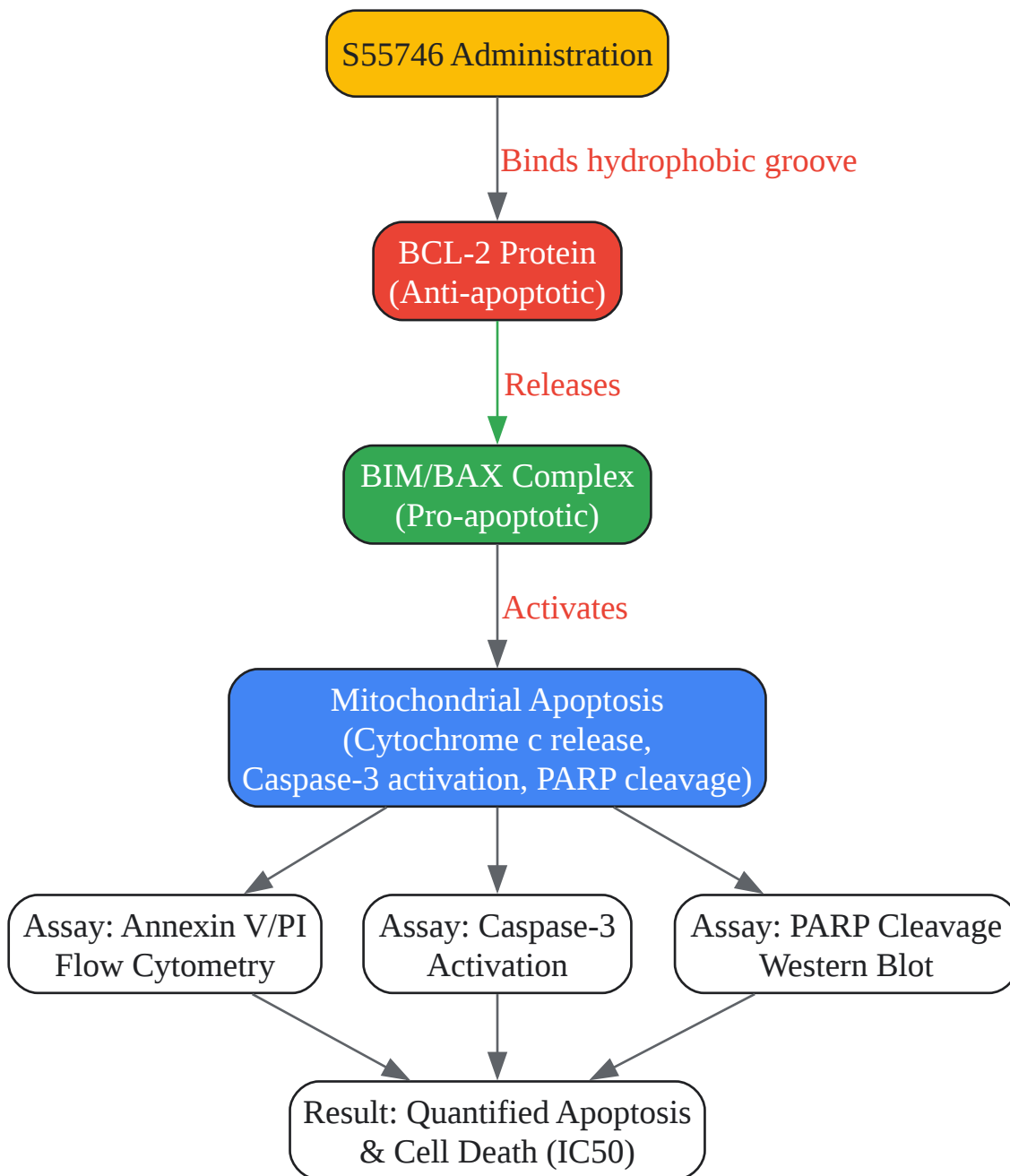
Parameter	Value	Details / Assay
Cytotoxicity (IC ₅₀)	1.7 µM	H146 cell line (BCL-XL dependent), 72h treatment [1]
In Vivo Efficacy	Robust tumor growth impairment	RS4;11 and Toledo xenograft models, daily oral dosing (25, 100 mg/kg) [1] [3]

Detailed Experimental Protocol: In Vitro Cytotoxicity and Apoptosis Assay

This methodology is used to determine IC₅₀ values and confirm apoptosis induction [1] [3].

- **Cell Lines:** RS4;11 (BCL-2-dependent acute lymphoblastic leukemia) and H146 (BCL-XL-dependent small cell lung carcinoma).
- **Compound Preparation:** Prepare a stock solution of **S55746** in DMSO at a high concentration (e.g., 100 mg/mL). Subsequent dilutions should be made in cell culture medium to achieve the desired final concentrations (e.g., 0.01 to 1 µM), ensuring the DMSO concentration is low (typically ≤0.1%) to avoid solvent toxicity.
- **Treatment:** Seed cells in appropriate culture plates and treat with **S55746** at various concentrations for a defined period (e.g., 72 hours for viability, 2 hours for early apoptosis markers).
- **Viability/Apoptosis Measurement:**
 - **Cell Viability:** Assess using metabolic activity assays like PrestoBlue.
 - **Apoptosis Markers:** Analyze cells by flow cytometry for Annexin V-FITC/propidium iodide (PI) staining to detect phosphatidylserine externalization. Additionally, detect caspase-3 activation and PARP cleavage via western blotting.

The following diagram illustrates the core mechanism of **S55746** and the experimental workflow to confirm its activity.



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Technical Support & Troubleshooting

Here are solutions to common experimental challenges based on published findings and product information.

- **FAQ: My experiment shows no cytotoxic effect with S55746. What could be wrong?**

- **Check Cellular Dependencies:** **S55746** is highly selective for BCL-2 and is ineffective in cancer models reliant on BCL-XL or MCL-1 for survival [1] [4]. Before use, profile your cell lines for expression of BCL-2 family proteins (BCL-2, BCL-XL, MCL-1). A cell line with low BCL-2 and high BCL-XL/MCL-1 expression is unlikely to respond.
- **Verify Formulation and Solubility:** **S55746** has poor solubility in water [3]. For *in vitro* work, use a DMSO stock solution. Ensure the final DMSO concentration in your assay is non-toxic (typically $\leq 0.1\%$). If precipitation is suspected, check solutions visually.
- **FAQ: How do I correctly formulate S55746 for in vivo studies in mice?**
 - **Recommended Formulation:** One validated formulation for *in vivo* administration in mice is a clear solution prepared with **5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH₂O** [3].
 - **Preparation Instructions:**
 - Add the **S55746** powder to DMSO to create a concentrated stock (e.g., 100 mg/mL).
 - Mix the DMSO stock with PEG300 and ensure it is clear.
 - Add Tween-80 to the mixture and mix thoroughly.
 - Finally, add the remaining ddH₂O. The final concentration of **S55746** in this formulation can be up to 5 mg/mL. The prepared solution should be used immediately for the best results [3].
- **FAQ: Are there any specific handling and storage conditions for S55746?**
 - **Storage:** As a dry powder, **S55746** should be stored at -20°C. The DMSO stock solution is best used fresh but can be aliquoted and stored at -20°C or -80°C for longer-term stability. Avoid repeated freeze-thaw cycles [3].

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References

1. S55746 is a novel orally active BCL-2 selective and potent ... [pmc.ncbi.nlm.nih.gov]
2. is a novel orally active BCL-2 selective and potent inhibitor that... S 55746 [pubmed.ncbi.nlm.nih.gov]
3. S55746 | Bcl-2 inhibitor | Mechanism | Concentration [selleckchem.com]

4. Bcl-xl as the most promising Bcl-2 family member in ... [nature.com]

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